Detailed experimental protocol for "2-(5-Isoxazolyl)-4-methylphenol"

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Compound of Interest

Compound Name:	*2-(5-Isoxazolyl)-4-methylphenol*
CAS No.:	*104516-57-6*
Cat. No.:	*B1139511*

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An In-Depth Guide to the Synthesis and Characterization of **2-(5-Isoxazolyl)-4-methylphenol**

Introduction and Significance

2-(5-Isoxazolyl)-4-methylphenol is a heterocyclic organic compound featuring a 4-methylphenol moiety linked to a 5-isoxazole ring.[1] This structure is of significant interest to researchers in medicinal chemistry and materials science. The isoxazole ring is a well-established pharmacophore, and its derivatives are known to exhibit a wide spectrum of biological activities, including anti-inflammatory, antimicrobial, and anticancer properties.[2][3][4] Consequently, **2-(5-Isoxazolyl)-4-methylphenol** serves as a valuable intermediate in the synthesis of novel bioactive molecules for pharmaceutical and agrochemical development.[1][5] Its unique combination of a phenolic hydroxyl group and a heterocyclic system provides multiple reaction sites for further chemical modification, enabling the creation of diverse compound libraries for drug discovery.[2][3]

This document provides a comprehensive guide for the laboratory synthesis, purification, and characterization of **2-(5-Isoxazolyl)-4-methylphenol**, intended for researchers and scientists in drug development and organic synthesis. The protocols are designed with scientific integrity,

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emphasizing the rationale behind procedural choices and incorporating robust safety measures.

Compound Profile: Physicochemical and Safety Data

A thorough understanding of the compound's properties and hazards is critical before commencing any experimental work.

Table 1: Physicochemical Properties of **2-(5-Isoxazolyl)-4-methylphenol**

Property	Value	Source(s)
CAS Number	164171-56-6	[1][6]
Molecular Formula	$C_{10}H_9NO_2$	[1][6]
Molecular Weight	175.18 g/mol	[1]
Appearance	Off-white crystalline powder	[1]
Melting Point	171-177 °C	[1]
IUPAC Name	4-methyl-2-(1,2-oxazol-5-yl)phenol	[5]
SMILES	Cc1ccc(O)c(c1)-c2ccno2	

Table 2: GHS Hazard and Safety Information

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Category	Information	Source(s)
Signal Word	Warning	
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[7]
Precautionary Statements	P261: Avoid breathing dust.P280: Wear protective gloves/eye protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), lab coat, dust mask/respirator.	

Experimental Protocols

The synthesis of **2-(5-Isoxazolyl)-4-methylphenol** is most effectively achieved through a two-step process involving the formation of a chalcone intermediate, followed by cyclization with hydroxylamine to form the isoxazole ring.[8][9]

Part 1: Synthesis of Chalcone Intermediate

The first stage is a Claisen-Schmidt condensation to form the α,β-unsaturated ketone (chalcone) precursor from 2-hydroxy-5-methylacetophenone.

Protocol 1: Synthesis of 1-(2-hydroxy-5-methylphenyl)-3-(dimethylamino)prop-2-en-1-one

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- Principle: This reaction involves the condensation of an acetophenone with an amide acetal, which provides the three-carbon chain necessary for the subsequent cyclization. The base catalyzes the initial enolate formation from the acetophenone.
- Reagents & Materials:
  - 2-hydroxy-5-methylacetophenone
  - N,N-Dimethylformamide dimethyl acetal (DMF-DMA)
  - Toluene (anhydrous)
  - Round-bottom flask with reflux condenser
  - Magnetic stirrer and heating mantle
  - Inert atmosphere setup (Nitrogen or Argon)
- Procedure:
  - Set up a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser under an inert atmosphere.
  - To the flask, add 2-hydroxy-5-methylacetophenone (1.0 eq).
  - Add anhydrous toluene to dissolve the starting material (approx. 5-10 mL per gram of acetophenone).
  - Add N,N-Dimethylformamide dimethyl acetal (DMF-DMA) (1.2 eq) to the solution.
  - Heat the reaction mixture to reflux (approx. 110 °C) and maintain for 4-6 hours.
  - Monitor the reaction progress using Thin-Layer Chromatography (TLC) (e.g., using a 7:3 Hexane:Ethyl Acetate mobile phase). The disappearance of the starting acetophenone spot and the appearance of a new, typically more polar, product spot indicates reaction progression.
  - Once the reaction is complete, cool the mixture to room temperature.

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- Remove the solvent under reduced pressure using a rotary evaporator. The resulting crude solid or oil is the chalcone intermediate and can often be used in the next step without further purification.

Part 2: Synthesis of 2-(5-Isoxazolyl)-4-methylphenol

This stage involves the cyclization of the chalcone intermediate with hydroxylamine to form the final isoxazole product.[8][10]

Protocol 2: Cyclization to Form the Isoxazole Ring

- Principle: The chalcone reacts with hydroxylamine hydrochloride in the presence of a base. The hydroxylamine undergoes a condensation reaction with the carbonyl group and a conjugate addition to the double bond, followed by dehydration and ring closure to yield the stable aromatic isoxazole ring.[8][9][10]
- Reagents & Materials:
  - Crude chalcone from Part 1 (1.0 eq)
  - Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$) (1.5 eq)
  - Sodium acetate (NaOAc) or Potassium hydroxide (KOH)
  - Ethanol
  - Round-bottom flask with reflux condenser
  - Magnetic stirrer and heating mantle
  - Beaker with ice water
- Procedure:
  - Dissolve the crude chalcone intermediate (1.0 eq) in ethanol in a round-bottom flask.
  - Add hydroxylamine hydrochloride (1.5 eq) and a base such as sodium acetate (2.0 eq) to the solution.[8] The base is crucial for neutralizing the HCl and generating free

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hydroxylamine.

- Heat the mixture to reflux (approx. 78 °C) and maintain for 6-8 hours.[8][10]
- Monitor the reaction progress by TLC until the chalcone spot has been consumed.
- After completion, cool the reaction mixture to room temperature.
- Slowly pour the cooled reaction mixture into a beaker of ice-cold water while stirring.[8] This will cause the crude product to precipitate out of the solution.
- Collect the precipitated solid by vacuum filtration, washing with cold water to remove inorganic salts.
- Dry the crude product in a desiccator or a vacuum oven at a low temperature (40-50 °C).



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Diagram of the two-step synthesis workflow.

Part 3: Purification and Work-up

Purification is essential to remove unreacted starting materials and byproducts. A combination of column chromatography and recrystallization is recommended for obtaining a high-purity product.

Protocol 3: Purification of the Final Compound

- Principle: Column chromatography separates compounds based on their differential adsorption to a stationary phase (silica gel) and solubility in a mobile phase.[11] Recrystallization further purifies the solid compound based on differences in solubility at varying temperatures.[11]
- Reagents & Materials:
  - Crude **2-(5-Isoxazolyl)-4-methylphenol**

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- Silica gel (for column chromatography)
- Solvents: Hexane, Ethyl Acetate, Ethanol
- Chromatography column, flasks
- Rotary evaporator
- Crystallization dish

- Procedure:
  - Column Chromatography: a. Prepare a silica gel column using a slurry packing method with hexane. b. Dissolve the crude product in a minimal amount of a suitable solvent (e.g., dichloromethane or ethyl acetate) and adsorb it onto a small amount of silica gel. c. Load the dried, adsorbed sample onto the top of the column. d. Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 5% ethyl acetate and gradually increasing to 20-30%). e. Collect fractions and analyze them by TLC to identify those containing the pure product. f. Combine the pure fractions and remove the solvent using a rotary evaporator.
  - Recrystallization: a. Take the solid product obtained from chromatography and dissolve it in a minimum amount of hot ethanol. b. Once fully dissolved, allow the solution to cool slowly to room temperature. c. For further precipitation, place the solution in an ice bath for 30 minutes. d. Collect the resulting crystals by vacuum filtration, washing with a small amount of cold ethanol. e. Dry the pure crystals under vacuum.

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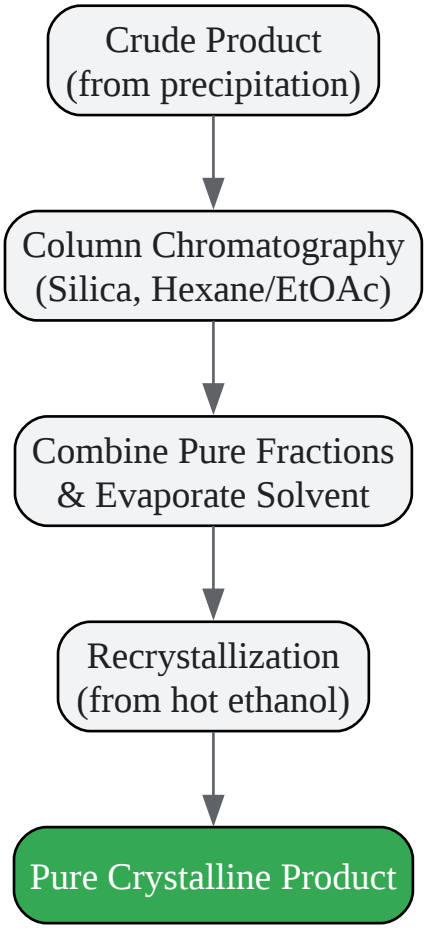

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Workflow for the purification process.

Characterization and Validation

The identity and purity of the final product must be confirmed using standard analytical techniques.

Table 3: Expected Analytical Data for Product Validation

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Technique	Purpose	Expected Result
TLC	Assess purity	A single spot with a distinct Rf value in the chosen solvent system.
Melting Point	Confirm identity and purity	A sharp melting point within the literature range of 171-177 °C.[1] A broad or depressed melting point indicates impurities.
FT-IR	Identify functional groups	Characteristic peaks for: O-H stretch (phenol, broad, ~3300 cm^{-1}), C-H stretch (aromatic, ~3100 cm^{-1}), C=N stretch (isoxazole, ~1600 cm^{-1}), N-O stretch (isoxazole, ~1400 cm^{-1}).
^{1}H NMR	Confirm proton environment	Signals corresponding to aromatic protons on both rings, a singlet for the methyl group (~2.3 ppm), a singlet for the phenolic OH (variable), and distinct signals for the isoxazole ring protons.
^{13}C NMR	Confirm carbon skeleton	Resonances for all 10 unique carbon atoms, including those in the methyl group, the phenol ring, and the isoxazole ring.
Mass Spec (MS)	Confirm molecular weight	A molecular ion peak $[M]^+$ or protonated molecule peak $[M+H]^+$ corresponding to the calculated molecular weight of 175.18 g/mol .

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